

Application Notes: Suzuki-Miyaura Coupling Protocols for 3-Fluoro-5-methylpyridine

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Compound of Interest

Compound Name: 3-Fluoro-5-methylpyridine

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These application notes provide detailed protocols for the Suzuki-Miyaura cross-coupling of **3-fluoro-5-methylpyridine** with various arylboronic acids. Given the importance of fluorinated pyridine moieties in medicinal chemistry and materials science, these guidelines offer robust starting points for the synthesis of novel biaryl and heteroaryl compounds. The protocols are based on established methods for structurally similar fluorinated and N-heterocyclic substrates, offering a reliable framework for reaction optimization and development.

Introduction

The Suzuki-Miyaura coupling is a powerful and versatile palladium-catalyzed reaction for the formation of carbon-carbon bonds.^[1] For substrates like **3-fluoro-5-methylpyridine**, this reaction allows for the introduction of a wide array of aryl and heteroaryl substituents at the C-3 position. The fluorine atom on the pyridine ring influences the electronic properties of the substrate, potentially impacting its reactivity in the catalytic cycle. Careful selection of the palladium source, ligand, base, and solvent system is crucial for achieving high yields and purity. These notes detail two effective protocols using common, yet highly efficient, catalytic systems.

Data Presentation

The following table summarizes representative quantitative data for a Suzuki-Miyaura coupling of a structurally similar substrate, 3-chloro-5-fluoro-2-methoxypyridine, which serves as a

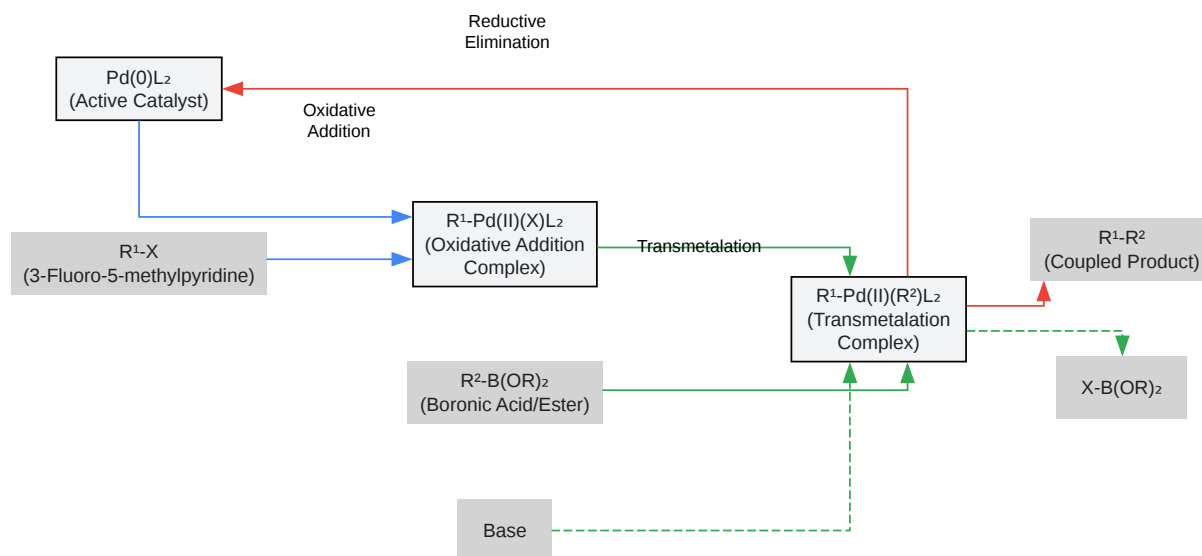
model for the expected reactivity and yield for **3-fluoro-5-methylpyridine**.[\[2\]](#)

Entry	Arylboronic Acid	Pd-Precursor (mol%)	Ligand (mol%)	Base (equiv.)	Solvent	Temp. (°C)	Time (h)	Expected Yield Range (%)
1	Phenylboronic acid	Pd(OAc) ₂ (2)	SPhos (4)	K ₃ PO ₄ (2)	1,4-Dioxane/H ₂ O (5:1)	100	12-24	60-90
2	4-Methoxyphenylboronic acid	Pd ₂ (dba) ₃ (1.5)	XPhos (3)	CS ₂ CO ₃ (2)	Toluene	110	12-24	65-95

Note: Expected yield ranges are estimations based on couplings of similar substrates and will be highly dependent on the specific boronic acid used.[\[2\]](#)

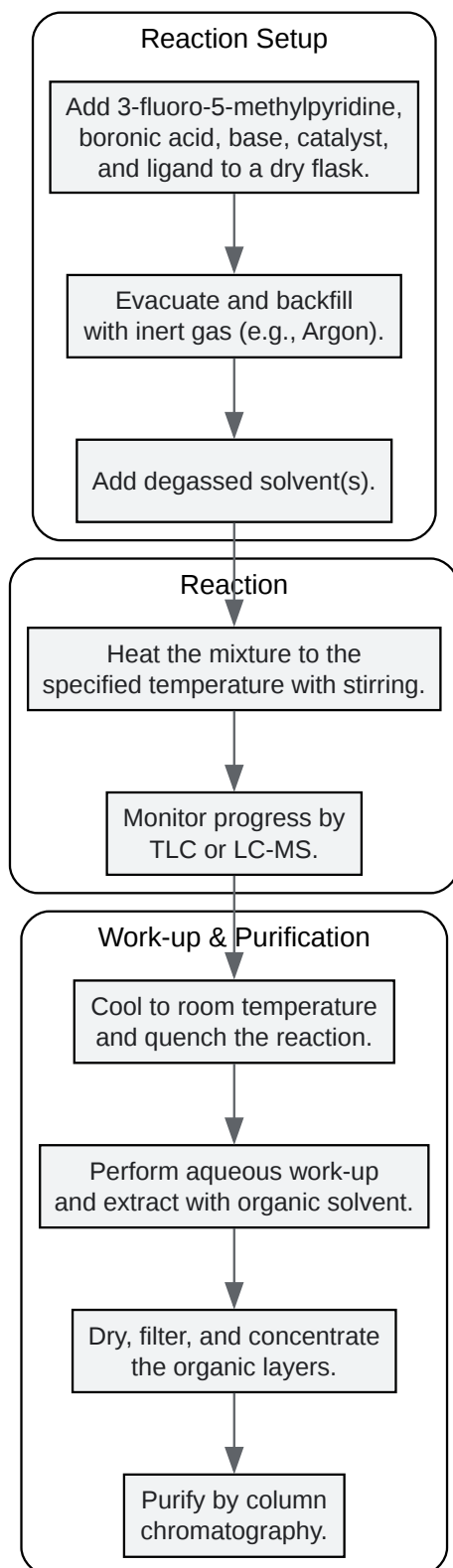
Mandatory Visualizations

Below are diagrams illustrating the key processes involved in the Suzuki-Miyaura coupling.



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Caption: The catalytic cycle of the Suzuki-Miyaura coupling reaction.



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References

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